

An In-depth Technical Guide to N,N'-bis(tert-butoxycarbonyl)ethylenediamine

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Compound of Interest

Compound Name: *Di-tert-butyl ethane-1,2-diyl*dicarbamate

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For Researchers, Scientists, and Drug Development Professionals

N,N'-bis(tert-butoxycarbonyl)ethylenediamine, also known as **di-tert-butyl ethane-1,2-diyl**dicarbamate, is a symmetrically protected diamine that serves as a crucial building block in modern organic and medicinal chemistry. Its dual Boc-protecting groups offer stability under a range of reaction conditions, while allowing for controlled deprotection to liberate the reactive amine functionalities. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its utility in research and drug development.

Core Chemical Information

N,N'-bis(tert-butoxycarbonyl)ethylenediamine is primarily utilized as a protecting group for the amino functionalities of ethylenediamine. This protection is essential in multi-step syntheses to prevent unwanted side reactions.^[1] It is particularly valuable in peptide synthesis and in the development of polymers and pharmaceuticals where it can function as a stable, biodegradable linker.^[2]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for N,N'-bis(tert-butoxycarbonyl)ethylenediamine is presented below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	di-tert-butyl ethane-1,2-diyl dicarbamate	[3]
CAS Number	33105-93-0	[3]
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₄	[3][4]
Molecular Weight	260.33 g/mol	[4]
Appearance	Solid	[4]
Purity	≥95.00%	[3]
InChI Key	CYEQHANGHLVOW-UHFFFAOYSA-N	[4]
SMILES	CC(C)OC(=O)NCCNC(=O)OC(C)C	[3]
Storage Conditions	Store at 0-8 °C	[3]

Experimental Protocols

The synthesis of N,N'-bis(tert-butoxycarbonyl)ethylenediamine typically involves the reaction of ethylenediamine with di-tert-butyl dicarbonate (Boc₂O). The stoichiometry of the reactants is crucial to favor the formation of the di-protected product over the mono-protected analogue.

General Synthesis of N,N'-bis(tert-butoxycarbonyl)ethylenediamine

This protocol describes a common method for the preparation of N,N'-bis(tert-butoxycarbonyl)ethylenediamine.

Materials:

- Ethylenediamine
- Di-tert-butyl dicarbonate (Boc₂O)

- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Triethylamine (TEA) or another suitable base
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate (for extraction)
- Hexane (for crystallization/precipitation)

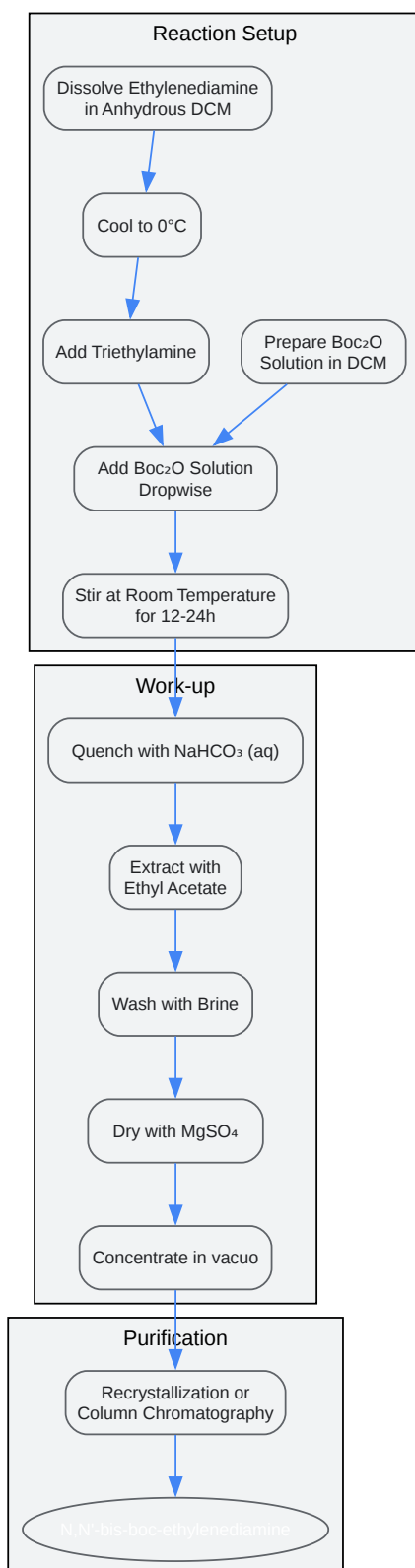
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve ethylenediamine in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine (approximately 2.2 equivalents) to the solution.
- In a separate flask, dissolve di-tert-butyl dicarbonate (at least 2.0 equivalents) in anhydrous dichloromethane.
- Add the di-tert-butyl dicarbonate solution dropwise to the cooled ethylenediamine solution over a period of 1-2 hours with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x volumes).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) or by flash column chromatography on silica gel.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of N,N'-bis(tert-butoxycarbonyl)ethylenediamine.



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Synthesis and Purification Workflow

Applications in Research and Drug Development

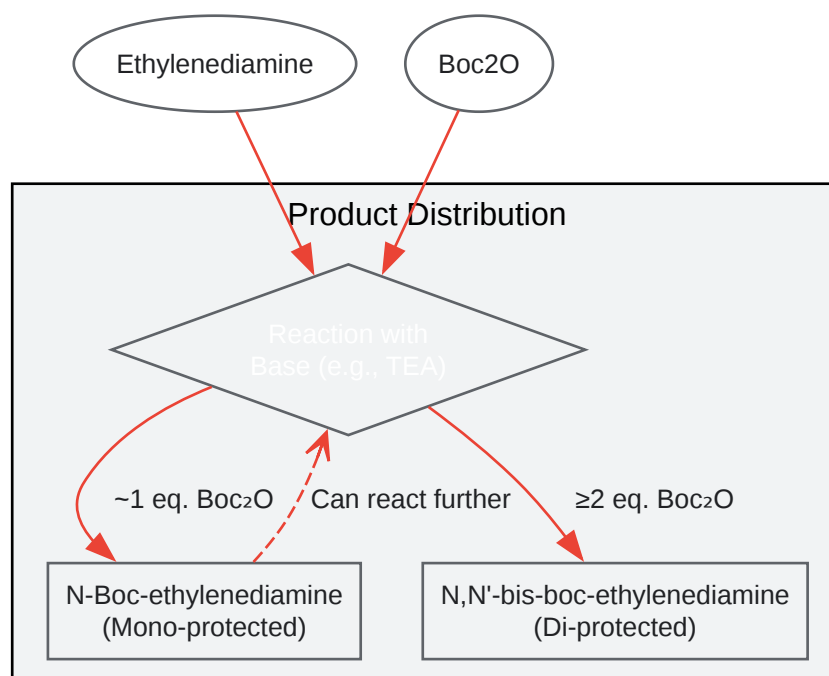
The primary role of N,N'-bis(tert-butoxycarbonyl)ethylenediamine is as a versatile building block and linker in the synthesis of complex organic molecules.

- **Protecting Group in Organic Synthesis:** It serves as a stable protecting group for the primary amines of ethylenediamine, allowing for chemical modifications at other positions of a molecule without interference from the highly nucleophilic amino groups.[\[1\]](#)
- **Linker in Drug Delivery Systems:** The ethylenediamine backbone, once deprotected, can be conjugated to drugs and targeting moieties. The resulting linker can be designed to be biodegradable, enabling the controlled release of active pharmaceutical ingredients.[\[2\]](#)
- **Peptide and Polymer Chemistry:** In peptide synthesis, it can be incorporated to introduce a flexible diamine spacer.[\[1\]](#) In polymer science, it is used in the synthesis of polyurethanes and dendrimers, contributing to the final properties of the material.[\[5\]](#)

While there is no direct evidence of N,N'-bis(tert-butoxycarbonyl)ethylenediamine being involved in specific signaling pathways itself, its role as a linker is critical in the construction of molecules that are designed to interact with biological systems. The length and flexibility of the ethylenediamine spacer can influence the binding affinity and efficacy of the final conjugate.

Logical Relationships in Synthesis

The synthesis of mono- and di-protected ethylenediamine is a competitive process. The final product distribution is highly dependent on the stoichiometry of the reactants.



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Stoichiometric Control of Product Formation

Safety and Handling

N,N'-bis(tert-butoxycarbonyl)ethylenediamine should be handled with care in a laboratory setting. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a chemical fume hood. For detailed safety information, it is recommended to consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

N,N'-bis(tert-butoxycarbonyl)ethylenediamine is a valuable and versatile reagent for researchers and scientists in both academic and industrial settings. Its utility as a protected diamine linker is well-established, enabling the synthesis of a wide array of complex molecules with applications in drug development, materials science, and beyond. Understanding its chemical properties and synthetic methodologies is key to effectively leveraging this important building block in innovative research.

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